

# Basic Yellow 28 Acetate: A Technical Guide to a Cationic Dye

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Basic Yellow 28 acetate

Cat. No.: B15466760

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## Core Finding: Is Basic Yellow 28 Acetate a Cationic Dye?

Yes, Basic Yellow 28 is unequivocally classified as a cationic dye.<sup>[1][2][3]</sup> In aqueous solutions, the dye molecule dissociates, yielding a positively charged chromophore, which is the color-bearing component of the molecule.<sup>[1]</sup> This positive charge is located on a nitrogen atom within the 1,3,3-trimethyl-3H-indolium ring system.<sup>[1]</sup> Cationic dyes, by their nature, form salts with anions.<sup>[4]</sup> Therefore, **Basic Yellow 28 acetate** is the salt formed between the cationic Basic Yellow 28 dye and the acetate anion.

## Quantitative Data Summary

The following table summarizes the key quantitative data for Basic Yellow 28.

Property	Value	Reference(s)
Chemical Identity		
CAS Number	54060-92-3	[5][6]
Molecular Formula	C <sub>21</sub> H <sub>27</sub> N <sub>3</sub> O <sub>5</sub> S	[6]
Molecular Weight	433.52 g/mol	[6]
Spectroscopic Properties		
Maximum Absorbance (λ <sub>max</sub> )	438 - 440 nm (in aqueous solution)	[1][7]
Physicochemical Properties		
Appearance	Yellow to orange powder	[8]
Solubility	Soluble in water (50 g/L) and acetic acid. Slightly soluble in water.	[4][9]
Stability		
pH Stability	Stable in a pH range of 3-6.	[10]
Thermal Stability	Color and luster are unchanged when dyeing at 120°C.	[10][11]
Fastness Properties		
Light Fastness	Good	[4]

## Experimental Protocols

### Synthesis of Basic Yellow 28

The synthesis of Basic Yellow 28 is a multi-step process involving diazotization, coupling, and methylation.[8][11]

Materials:

- p-Anisidine
- Sodium nitrite
- Hydrochloric acid
- Fischer's base (1,3,3-Trimethyl-2-methyleneindoline)
- Dimethyl sulfate
- Ice
- Appropriate solvents (e.g., water, methanol)

Procedure:

- Diazotization of p-Anisidine:
  - Dissolve p-Anisidine in a solution of hydrochloric acid and water.
  - Cool the solution to 0-5°C in an ice bath.
  - Slowly add an aqueous solution of sodium nitrite dropwise while maintaining the temperature below 5°C.
  - Stir the mixture for approximately 30 minutes to ensure complete formation of the diazonium salt.
- Coupling with Fischer's Base:
  - In a separate vessel, dissolve Fischer's base in an appropriate solvent.
  - Slowly add the previously prepared diazonium salt solution to the Fischer's base solution.
  - Maintain the temperature and pH of the reaction mixture as per established protocols for azo coupling reactions.
  - Allow the reaction to proceed until the coupling is complete, which can be monitored by techniques such as thin-layer chromatography (TLC).

- Methylation:
  - To the resulting intermediate, add dimethyl sulfate.
  - The methylation reaction is typically carried out under controlled temperature and pH conditions to ensure the formation of the final cationic dye.
  - After the reaction is complete, the product, Basic Yellow 28, can be isolated by filtration, washed, and dried.

## Dyeing of Acrylic Fibers with Basic Yellow 28

This protocol describes a typical exhaust dyeing method for acrylic fibers.

Materials:

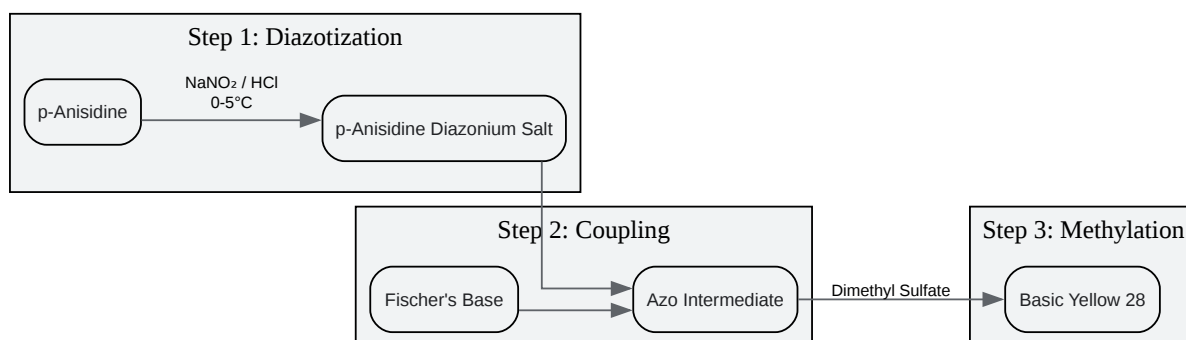
- Basic Yellow 28 dye
- Acrylic fiber substrate
- Acetic acid
- Sodium acetate
- Leveling agent (optional, e.g., a cationic retarder)
- Distilled water

Procedure:

- Dye Bath Preparation:
  - Prepare a dye bath with a specific liquor-to-goods ratio (e.g., 40:1).
  - Add the required amount of Basic Yellow 28 dye, previously dissolved in a small amount of hot water, to the dye bath.
  - Add acetic acid and sodium acetate to the dye bath to create a buffer system and maintain the pH between 4.5 and 5.5.[\[10\]](#)

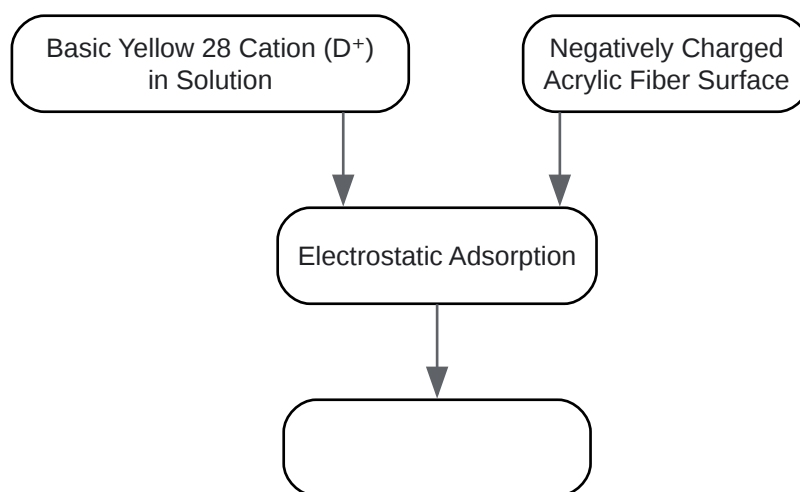
- If desired, add a leveling agent to ensure even dye uptake.
- Dyeing Process:
  - Introduce the acrylic fiber substrate into the dye bath at an initial temperature of approximately 60°C.
  - Gradually raise the temperature of the dye bath to the boil (around 100°C) at a controlled rate (e.g., 1-2°C per minute).
  - Maintain the dyeing process at the boiling temperature for 30-60 minutes, depending on the desired shade depth.
  - After dyeing, gradually cool the dye bath to about 60°C before removing the dyed fibers.
- Rinsing and Drying:
  - Thoroughly rinse the dyed acrylic fibers with water to remove any unfixed dye.
  - A final rinse with a solution containing a non-ionic detergent can be performed to improve fastness properties.
  - Dry the dyed fibers at an appropriate temperature.

## Visualizations



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Caption: Synthesis pathway of Basic Yellow 28.



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Caption: Mechanism of cationic dyeing.

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- To cite this document: BenchChem. [Basic Yellow 28 Acetate: A Technical Guide to a Cationic Dye]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15466760#is-basic-yellow-28-acetate-a-cationic-dye>]

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